

Application Notes and Protocols for Methyl Potassium Adipate in Organic Synthesis

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Compound of Interest

Compound Name: *Methyl potassium adipate*

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Introduction

Methyl potassium adipate, the potassium salt of adipic acid monomethyl ester, is a valuable reagent in organic synthesis, primarily utilized as a precursor for the formation of five-membered ring systems. Its structure incorporates both a carboxylate and an ester functional group, making it an ideal substrate for intramolecular condensation reactions. The most prominent application of **methyl potassium adipate** and its related diesters is the Dieckmann condensation, a key method for the synthesis of β -keto esters, which are versatile intermediates in the production of pharmaceuticals, fragrances, and other fine chemicals.

This document provides detailed protocols for the synthesis of the key intermediate, methyl 2-oxocyclopentanecarboxylate, starting from adipic acid, and its subsequent conversion to cyclopentanone.

Key Applications

The primary application of **methyl potassium adipate** is in the Dieckmann condensation to synthesize methyl 2-oxocyclopentanecarboxylate. This β -keto ester is a valuable building block for the synthesis of various substituted cyclopentanone derivatives. The overall synthetic pathway involves three main stages:

- Preparation of Monomethyl Adipate and its Potassium Salt: Adipic acid is first esterified to produce monomethyl adipate, which is then converted to its potassium salt.
- Dieckmann Condensation: Intramolecular cyclization of **methyl potassium adipate** (or more commonly, the in-situ generated enolate of a dialkyl adipate) yields the cyclic β -keto ester.
- Hydrolysis and Decarboxylation: The resulting β -keto ester is hydrolyzed and decarboxylated to afford cyclopentanone or its derivatives.

Data Presentation

The following table summarizes quantitative data for the Dieckmann condensation of related adipate diesters, providing a reference for expected yields and reaction conditions.

Starting Material	Base	Solvent	Temperature (°C)	Time (h)	Yield (%)	Reference
Diethyl Adipate	Sodium Methoxide	Toluene	Reflux	2.5	Quantitative	[1]
Diethyl Adipate	Potassium tert-Butoxide	N/A (solid state)	N/A	N/A	82	[1]
Diethyl Adipate	Sodium Methoxide	N/A (solid state)	N/A	N/A	61	[1]
Dimethyl Adipate	Sodium Hydride	Tetrahydrofuran	50	3.5	95	[2]
Dimethyl Adipate	Sodium Methoxide	Toluene	95 ± 5	2-2.5	High	[3]
Diethyl Adipate	Sodium Methoxide	DMF	90-110	8-10	up to 99	[4]

Experimental Protocols

Protocol 1: Synthesis of Monomethyl Adipate

This protocol is adapted from a patented method for the synthesis of monomethyl adipate.[\[5\]](#)

Materials:

- Adipic acid
- Methanol
- Dimethyl adipate
- Sulfuric acid (catalyst)
- Toluene
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, combine adipic acid (1 mol), methanol (1 mol), and dimethyl adipate (0.5 mol).
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux. The progress of the esterification can be monitored by observing the collection of water in the Dean-Stark trap.
- After the reaction is complete (no more water is collected), cool the mixture to room temperature.
- Dilute the reaction mixture with toluene and wash sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain a mixture of monomethyl adipate and dimethyl adipate.

- Purify the monomethyl adipate by fractional distillation under reduced pressure.

Protocol 2: Preparation of Methyl Potassium Adipate

Materials:

- Monomethyl adipate
- Potassium hydroxide
- Methanol

Procedure:

- Dissolve monomethyl adipate (1 mol) in methanol in a round-bottom flask.
- In a separate flask, dissolve potassium hydroxide (1 mol) in methanol.
- Slowly add the potassium hydroxide solution to the monomethyl adipate solution with stirring at room temperature.
- The potassium salt may precipitate out of the solution. The solvent can be removed under reduced pressure to obtain **methyl potassium adipate** as a solid, which can be used in the next step directly or after drying.

Protocol 3: Dieckmann Condensation of Dimethyl Adipate (Model for Methyl Potassium Adipate Cyclization)

While a specific protocol for **methyl potassium adipate** is not readily available, the following procedure for dimethyl adipate can be adapted.^[2] The use of the pre-formed potassium salt would theoretically bypass the need for a base to generate the enolate, and the reaction could potentially proceed with heating in an appropriate solvent. However, the following established protocol for the diester is provided for reference and adaptation.

Materials:

- Dimethyl adipate

- Sodium hydride (60% dispersion in mineral oil)
- Anhydrous tetrahydrofuran (THF)
- 3M Hydrochloric acid
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Saturated brine
- Anhydrous magnesium sulfate

Procedure:

- To a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a nitrogen inlet, and a dropping funnel, add sodium hydride (1.2 equivalents) and anhydrous THF.
- Slowly add a solution of dimethyl adipate (1 equivalent) in anhydrous THF to the sodium hydride suspension at room temperature with stirring.
- After the addition is complete, heat the reaction mixture to 50°C and stir for 3.5 hours. Monitor the reaction by TLC.
- Cool the reaction mixture in an ice bath and cautiously quench by the dropwise addition of 3M hydrochloric acid until the pH is approximately 4.
- Extract the aqueous layer with ethyl acetate (3 x).
- Combine the organic extracts and wash with saturated sodium bicarbonate solution and then with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to yield crude methyl 2-oxocyclopentanecarboxylate.
- Purify the product by vacuum distillation (b.p. 102-104°C at 11 mmHg).[2]

Protocol 4: Hydrolysis and Decarboxylation of Methyl 2-oxocyclopentanecarboxylate to Cyclopentanone

This is a general procedure for the conversion of the β -keto ester to the corresponding ketone.

Materials:

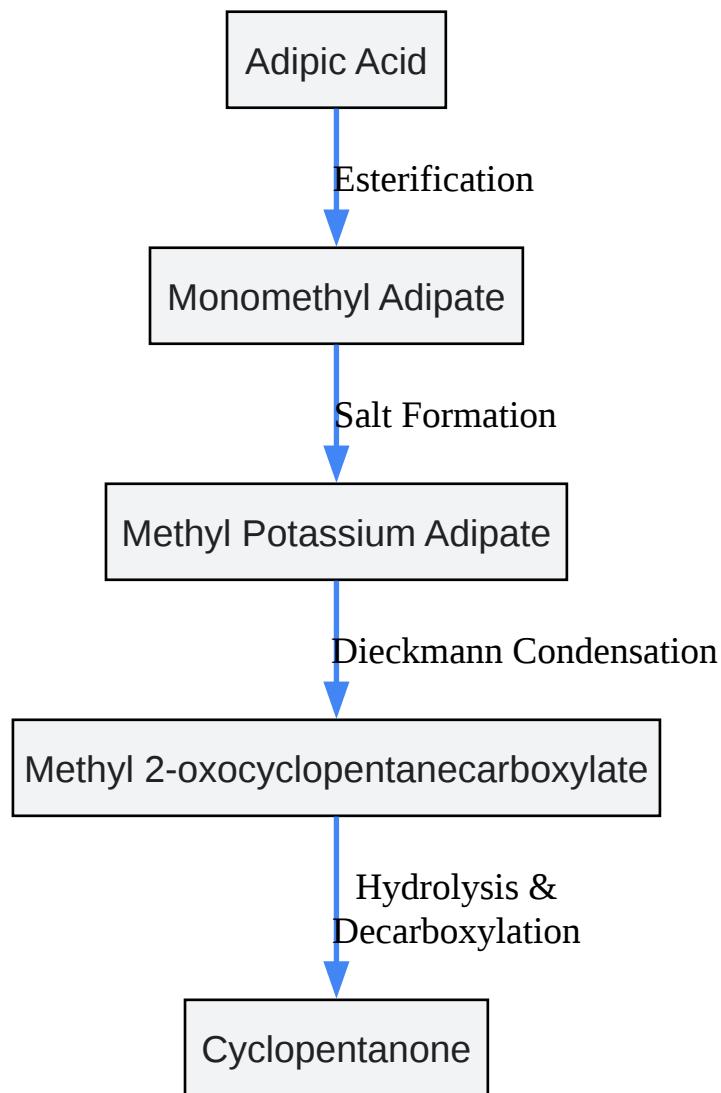
- Methyl 2-oxocyclopentanecarboxylate
- Aqueous sodium hydroxide solution (e.g., 10%)
- Concentrated hydrochloric acid
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- Hydrolyze the methyl 2-oxocyclopentanecarboxylate by refluxing with an aqueous sodium hydroxide solution until the reaction is complete (saponification).
- Cool the reaction mixture and acidify with concentrated hydrochloric acid.
- Gently heat the acidic solution to effect decarboxylation. The evolution of carbon dioxide should be observed.
- After the gas evolution ceases, cool the mixture and extract the cyclopentanone with diethyl ether (3 x).
- Combine the organic extracts, wash with water and brine, and dry over anhydrous magnesium sulfate.
- Filter and remove the solvent by distillation.
- Purify the resulting cyclopentanone by distillation (b.p. 130-131°C).

Visualizations

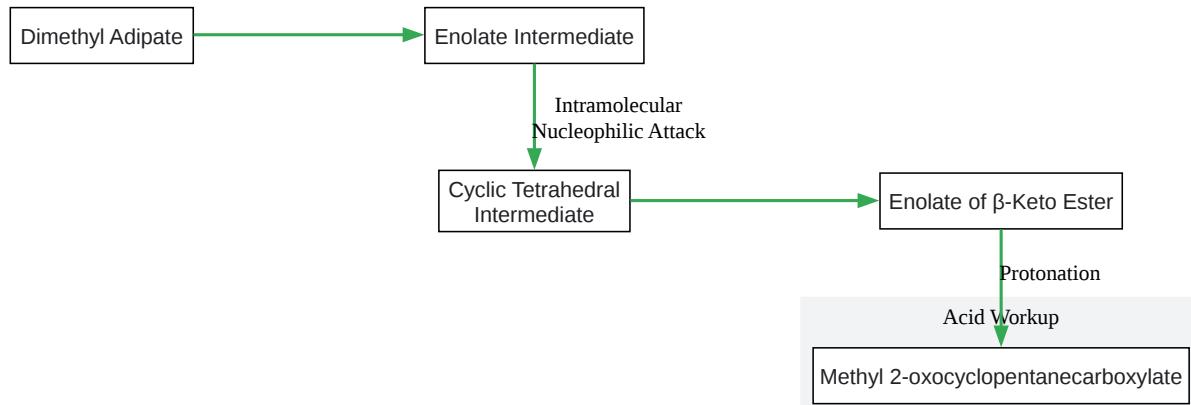
Logical Workflow for the Synthesis of Cyclopentanone



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Caption: Overall synthetic route from adipic acid to cyclopentanone.

Mechanism of the Dieckmann Condensation



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Caption: Simplified mechanism of the Dieckmann condensation for a diester.

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